

# 4-Octadecylaniline reaction temperature control

## 240-250°C

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### Compound Focus: 4-Octadecylaniline

CAS No.: 114235-67-5

Cat. No.: S1488594

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## Physical & Chemical Properties

The following table consolidates the key quantitative data for **4-Octadecylaniline**, which is crucial for planning your reactions [1] [2] [3].

Property	Value	Condition / Note
Boiling Point	240-245 °C	at 0.4 mmHg (lit.)
Melting Point	59-63 °C (lit.)	-
Density	0.889 g/cm <sup>3</sup>	Predicted
Vapor Pressure	9.95E-09 mmHg	at 25°C
Flash Point	196.4°C	-
pKa	4.95 (Predicted)	-
LogP	8.65 (Experimental); 10.4 (XLogP3)	Indicates high hydrophobicity

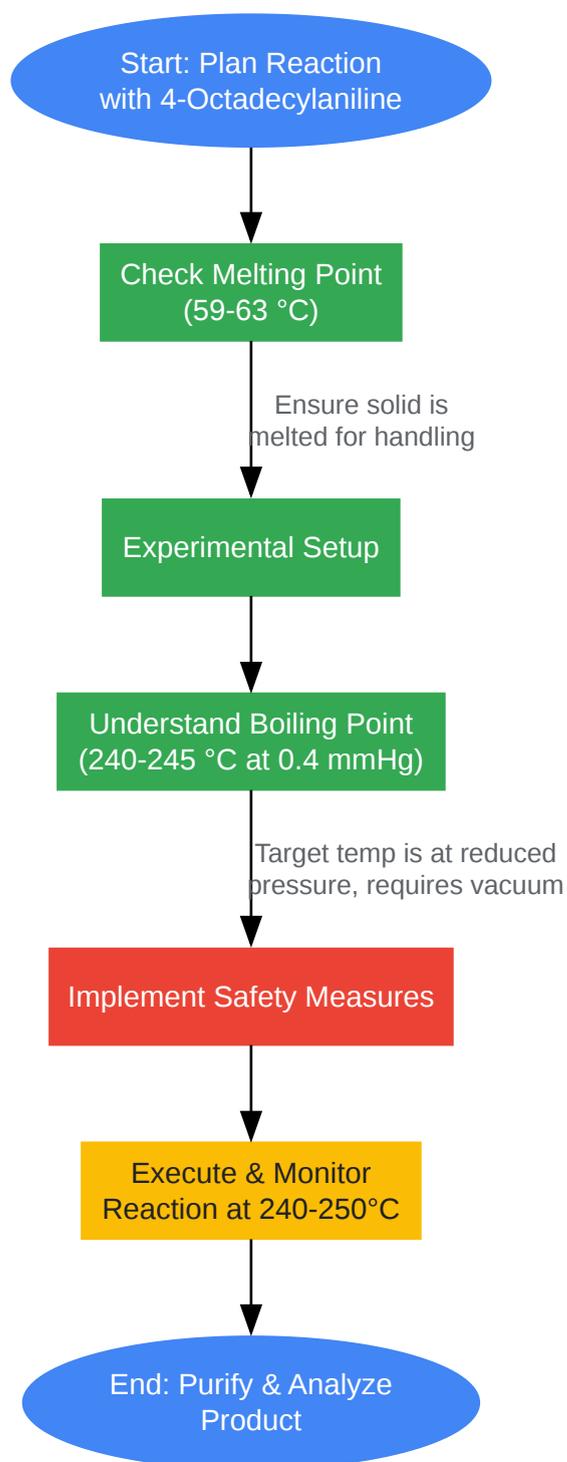
## Safety and Handling Information

Working with **4-Octadecylaniline** requires careful attention to safety.

- **Hazard Statements:** The compound is classified as an eye irritant (Eye Irrit. 2), skin irritant (Skin Irrit. 2), and may cause respiratory irritation (STOT SE 3) [2].
- **Personal Protective Equipment (PPE):** It is recommended to use **eyes shields, gloves, and a type ABEK respirator filter** when handling this chemical [2].
- **General Safety:** Always consult the Safety Data Sheet (SDS) from your supplier before use and conduct risk assessments for your specific experimental setup.

## Experimental Workflow for High-Temperature Reactions

Based on the properties of **4-Octadecylaniline**, the diagram below outlines a general logical workflow for approaching high-temperature reactions. This can serve as a foundation for developing your specific protocols.



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## Frequently Asked Questions

**Q1: Why is the boiling point of 4-Octadecylaniline reported at a very low pressure?** The reported boiling point of 240-245 °C is measured under a significant vacuum (0.4 mmHg). This is a standard practice for high-boiling point or thermally sensitive organic compounds. At atmospheric pressure, the boiling point would be much higher, and the compound would likely undergo **thermal decomposition** before reaching it. Therefore, to conduct reactions in the 240-250°C range, you must use a system under reduced pressure.

**Q2: What is the significance of the high LogP value?** The high LogP value (8.65-10.4) indicates that **4-Octadecylaniline** is **extremely hydrophobic** (oil-soluble) and will have very poor solubility in water. You will need to select appropriate organic solvents (e.g., toluene, hexane, or DMF) for your experiments [3].

## Troubleshooting and Best Practices

Given the lack of specific protocols, here are some general best practices derived from the compound's properties:

- **Vacuum Operation:** The target temperature range of 240-250°C is above the documented boiling point at 0.4 mmHg. To work at atmospheric pressure, you would need to exceed this temperature, which carries a high risk of decomposition. **Using a vacuum system is strongly recommended.**
- **Thermal Stability:** Always be aware of the potential for thermal degradation. Start with small-scale experiments to establish the stability of your reaction mixture at the target temperature.
- **Solvent Selection:** Choose high-boiling point solvents that are stable under your reaction conditions and can comfortably dissolve the compound at your working temperature.

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## References

1. 4-Octadecylaniline [lookchem.com]
2. - 4 97 114235-67-5 Octadecylaniline [sigmaaldrich.com]
3. Cas no 114235-67-5 (4-n-Octadecylaniline) [chem960.com]

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